

Application Notes and Protocols: Fgfr4-IN-1

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Compound of Interest

Compound Name: *Fgfr4-IN-19*

Cat. No.: *B15575314*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of Fgfr4-IN-1, a potent and selective inhibitor of Fibroblast Growth Factor Receptor 4 (FGFR4). These guidelines cover solubility, preparation of solutions for in vitro and in vivo studies, and relevant biological context.

Introduction to Fgfr4-IN-1

Fgfr4-IN-1 is a small molecule inhibitor targeting the FGFR4 tyrosine kinase. The aberrant activation of the FGF19-FGFR4 signaling axis is a known driver in the progression of various cancers, most notably hepatocellular carcinoma (HCC).[1][2] FGFR4, a member of the fibroblast growth factor receptor family, plays a crucial role in cell growth, differentiation, and metabolism.[2][3] Fgfr4-IN-1 offers a valuable tool for studying the biological functions of FGFR4 and for preclinical research into FGFR4-driven malignancies.

Chemical Properties:

- Molecular Formula: $C_{24}H_{27}N_7O_5$

- Molecular Weight: 493.52 g/mol
- CAS Number: 1708971-72-5

Quantitative Data

Table 1: Inhibitory Activity of Egfr4-IN-1

Target	Assay Type	IC ₅₀ Value	Cell Line	Notes
FGFR4	Kinase Assay	0.7 nM	-	Potent and selective inhibition.[4][5]
HuH-7 Cells	Proliferation Assay	7.8 nM	HuH-7	Demonstrates antiproliferative activity in a hepatocellular carcinoma cell line.[5]
SK-HEP1 Cells	Proliferation Assay	> 10,000 nM	SK-HEP1	Low activity in cells without FGFR4 gene amplification.[5]

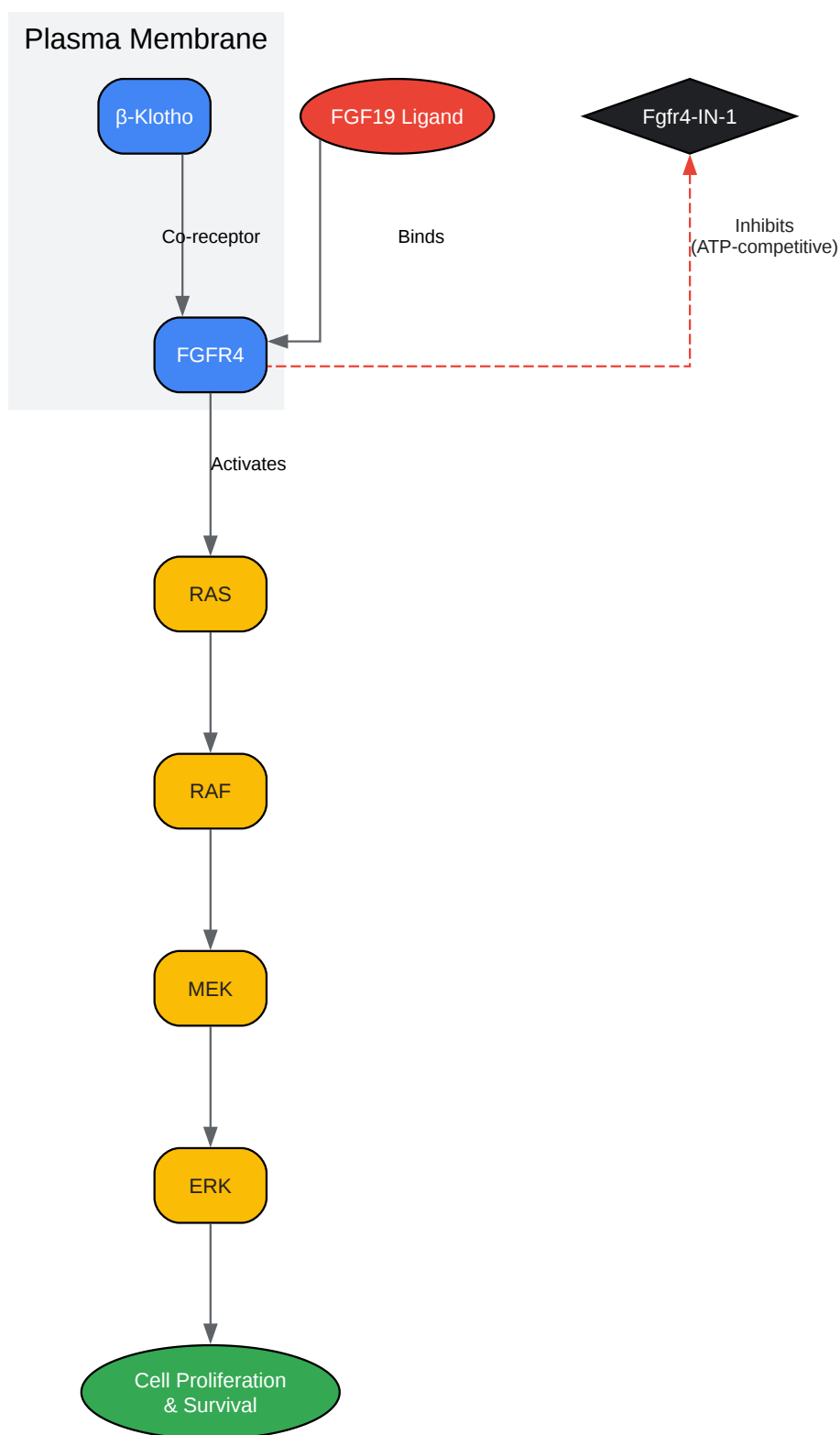
Table 2: Solubility of Egfr4-IN-1

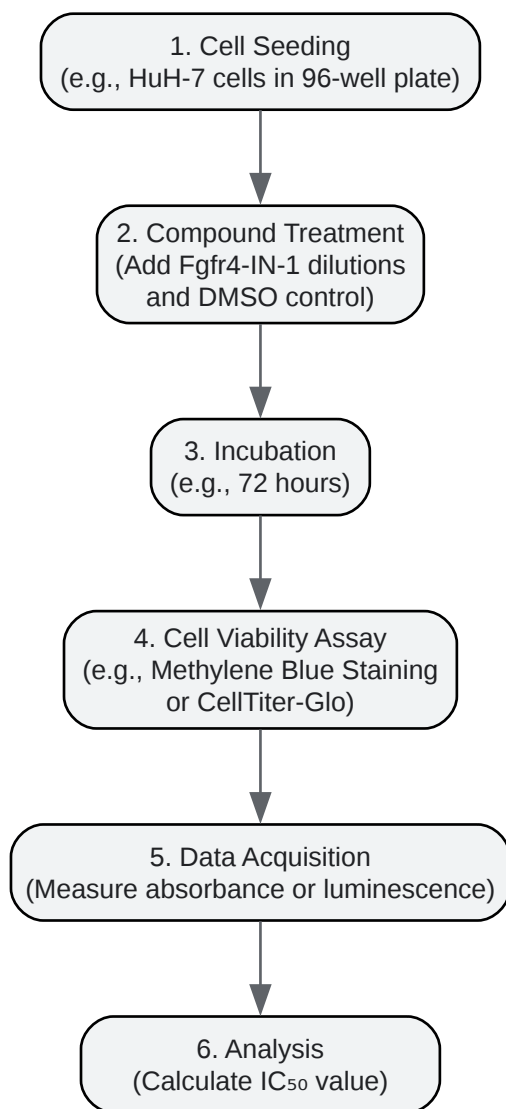
Solvent	Concentration	Notes
DMSO	6.4 mg/mL (12.97 mM)	Warming may be required. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.[5][6]
DMSO	up to 12 mg/mL (21.41 mM)	Requires sonication to dissolve.[7]

Signaling Pathway and Experimental Workflow

FGFR4 Signaling Pathway

The diagram below illustrates the canonical FGF19-FGFR4 signaling pathway. FGF19, the primary ligand, binds to a complex of FGFR4 and its co-receptor β -Klotho. This binding event induces receptor dimerization, autophosphorylation of the kinase domain, and subsequent activation of downstream signaling cascades, such as the MAPK/ERK and PI3K/AKT pathways, which promote cell proliferation and survival. Fgfr4-IN-1 acts by inhibiting the ATP-binding site within the FGFR4 kinase domain, thereby blocking these downstream signals.





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References

- 1. tandfonline.com [tandfonline.com]
- 2. Discovery of novel FGFR4 inhibitors through a build-up fragment strategy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [3. Preparation and Characterization of an Engineered FGF1 Conjugated to 161Tb for Targeting of FGFRs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. selleckchem.com \[selleckchem.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. gen.store \[gen.store\]](#)
- [7. lifetechindia.com \[lifetechindia.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Fgfr4-IN-1]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575314/docs#application-notes-and-protocols-fgfr4-in-1\]](https://www.benchchem.com/product/b15575314/docs#application-notes-and-protocols-fgfr4-in-1)

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